

Application Note & Protocol: Standard Operating Procedure for FAGLA-Based β -Galactosidase Enzyme Assay

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Compound of Interest

Compound Name: FA-Gly-Leu-NH2

Cat. No.: B15565760

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Audience: Researchers, scientists, and drug development professionals.

Introduction

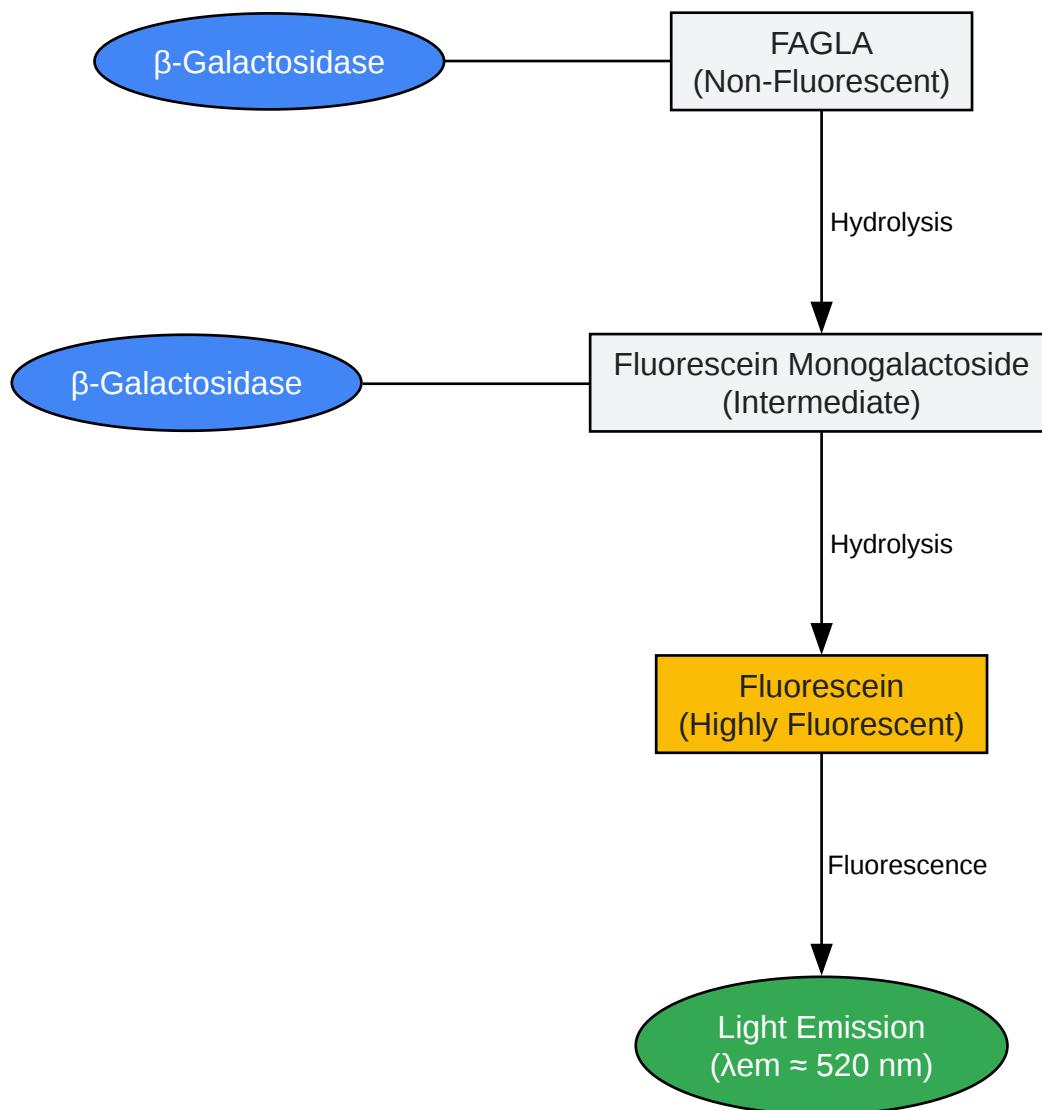
β -galactosidase (β -gal) is an enzyme widely utilized in biomedical research as a reporter gene in studies of gene expression and as a biomarker for cellular senescence (senescence-associated β -galactosidase or SA- β G).[1] Accurate and sensitive quantification of its activity is crucial. This document outlines a standard operating procedure for a highly sensitive, fluorometric enzyme assay using Fluorescein di- β -D-galactopyranoside (FAGLA or FDG) as a substrate. FAGLA is a non-fluorescent molecule that, upon enzymatic hydrolysis by β -galactosidase, yields highly fluorescent fluorescein, enabling a quantitative measurement of enzyme activity.[2][3] This method offers a significant increase in sensitivity—reportedly 100 to 1000-fold more sensitive than radioisotope-based ELISAs—making it ideal for various applications, including high-throughput screening in drug discovery.[2]

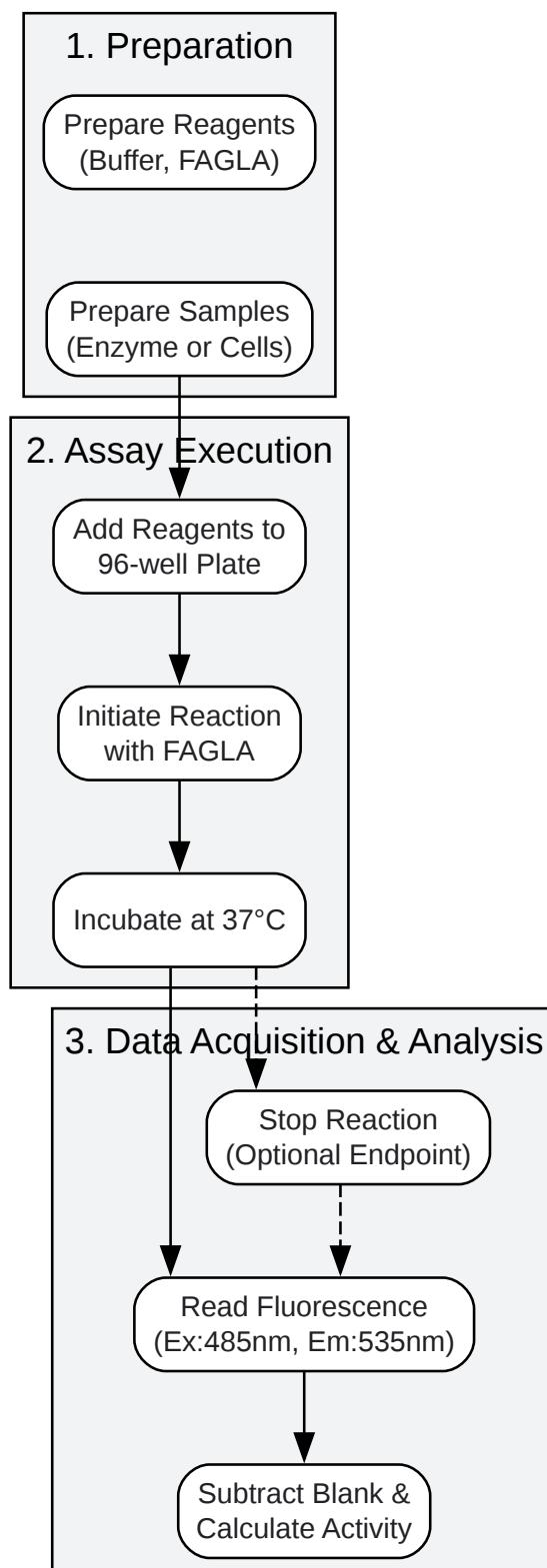
Assay Principle

The FAGLA-based assay relies on the enzymatic activity of β -galactosidase to cleave the galactose moieties from the non-fluorescent FAGLA molecule. This two-step hydrolysis first produces fluorescein monogalactoside (FMG) and subsequently releases fluorescein, a compound with strong fluorescence.[3] The rate of fluorescein production is directly proportional to the β -galactosidase activity in the sample. The resulting fluorescence is

measured using a fluorometer with an excitation maximum around 492 nm and an emission maximum around 520 nm.

Enzymatic Reaction Pathway



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References

- 1. A fluorimetric method using fluorescein di-beta-D-galactopyranoside for quantifying the senescence-associated beta-galactosidase activity in human foreskin fibroblast Hs68 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. FDG [Fluorescein di- β -D-galactopyranoside] - 5 mg [anaspec.com]
- 3. abpbio.com [abpbio.com]
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